

# Application Notes and Protocols: D-Altrose-1-13C in Drug Discovery and Development

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## Compound of Interest

Compound Name: D-Altrose-1-13C

Cat. No.: B12403881

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## Introduction

D-Altrose is a rare aldohexose sugar, and its C-3 epimer of mannose.[1][2] While the D-form is not found in nature, its unique stereochemistry makes it a molecule of interest for investigating biological systems and for the synthesis of novel therapeutic agents.[1][2][3] The stable isotope-labeled version, **D-Altrose-1-13C**, provides a powerful tool for researchers to trace the metabolic fate of this sugar in various cellular models. Stable isotopes like 13C are increasingly used in drug development to understand drug metabolism, pharmacokinetics, and target engagement.[4][5][6]

These application notes provide an overview of potential applications and detailed protocols for utilizing **D-Altrose-1-13C** in drug discovery and development, particularly in the context of metabolic studies in cancer research and in the investigation of aldose reductase inhibition.

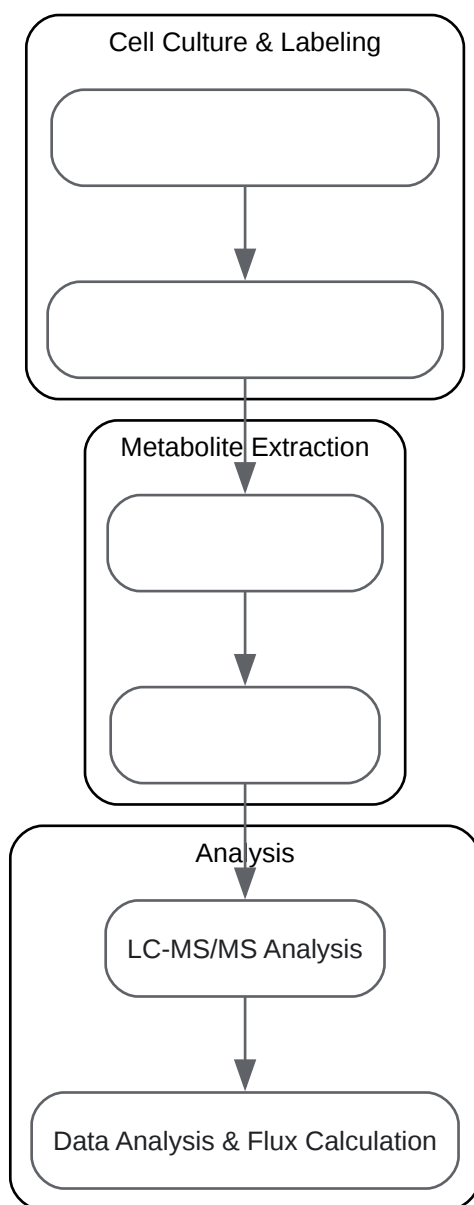
## Application 1: Metabolic Flux Analysis in Cancer Cells

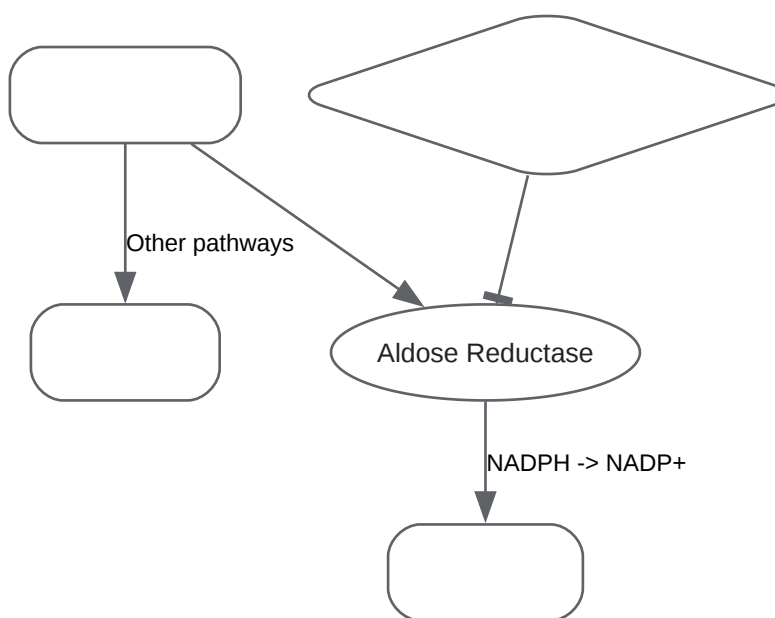
**Objective:** To investigate the uptake and metabolic fate of D-Altrose in cancer cells compared to normal cells. This can help identify unique metabolic pathways in cancer cells that could be targeted for therapeutic intervention.

Background: Cancer cells often exhibit altered glucose metabolism. Understanding how cancer cells metabolize rare sugars like D-Altrose could reveal novel metabolic dependencies. D-Allose, a C-3 epimer of D-Altrose, has been shown to have anti-tumor activities.[7] Given their structural similarity, investigating D-Altrose metabolism is a logical step.

## Experimental Workflow

The overall workflow for a metabolic flux analysis experiment using **D-Altrose-1-13C** is depicted below.





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## References

- 1. biologyonline.com [biologyonline.com]
- 2. Altrose - Wikipedia [en.wikipedia.org]
- 3. D-Altrose - general description and application - Georganics [georganics.sk]
- 4. D-Altrose-1-13C | CAS#:70849-27-3 | Chemsrce [chemsrc.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 7. researchgate.net [researchgate.net]
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